

Quercetin-13C3 supplier and certificate of analysis

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Compound of Interest

Compound Name: Quercetin-13C3

Cat. No.: B12413880

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Quercetin-13C3: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on **Quercetin-13C3**, a stable isotope-labeled form of the naturally occurring flavonoid, quercetin. This guide is intended to assist researchers, scientists, and drug development professionals in sourcing, verifying, and utilizing **Quercetin-13C3** in their studies.

Sourcing and Certificate of Analysis

Quercetin-13C3 is available from several specialized chemical suppliers. When sourcing this compound, it is imperative to obtain a comprehensive Certificate of Analysis (CoA) to ensure the quality and integrity of the material. A typical CoA for **Quercetin-13C3** will include the information outlined in the tables below. While a specific lot-numbered CoA for **Quercetin-13C3** is not publicly available, the following tables represent a synthesis of typical data provided for high-purity, isotopically labeled compounds and unlabeled quercetin.

Supplier Information

Supplier	Website	Contact Information
MedchemExpress	--INVALID-LINK--	--INVALID-LINK--
Clearsynth	--INVALID-LINK--	--INVALID-LINK--
Smolecule	--INVALID-LINK--	--INVALID-LINK--
BLD Pharm	--INVALID-LINK--	--INVALID-LINK--
InvivoChem	--INVALID-LINK--	--INVALID-LINK--

Representative Certificate of Analysis: Quercetin-13C3

Table 1: General Product Information

Parameter	Specification
Product Name	Quercetin-13C3
Catalog Number	Varies by Supplier
Lot Number	Example: QC13C3-25-001
Molecular Formula	C ₁₂ ¹³ C ₃ H ₁₀ O ₇
Molecular Weight	305.24 g/mol
CAS Number	Not Assigned
Appearance	Yellow to greenish-yellow solid
Solubility	Soluble in DMSO and Methanol
Storage	Store at -20°C for long-term, protect from light

Table 2: Quality Control Specifications

Analytical Test	Specification	Method
Chemical Purity	≥98%	HPLC
Isotopic Enrichment	≥99 atom % ¹³ C	Mass Spectrometry
¹ H-NMR	Conforms to structure	NMR Spectroscopy
Mass Spectrum	Conforms to structure	Mass Spectrometry
Loss on Drying	≤1.0%	TGA
Residual Solvents	Meets USP <467> requirements	GC-HS

Experimental Protocols

The following sections detail the methodologies for key experiments cited in the Certificate of Analysis.

Determination of Chemical Purity by High-Performance Liquid Chromatography (HPLC)

Objective: To determine the chemical purity of **Quercetin-13C3** by separating it from any unlabeled quercetin and other impurities.

Instrumentation:

- HPLC system with a UV-Vis or Diode Array Detector (DAD)
- C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm)

Reagents:

- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (HPLC grade, ultrapure)

- Formic acid or Acetic acid (analytical grade)
- **Quercetin-13C3** sample
- Quercetin reference standard

Procedure:

- Mobile Phase Preparation: Prepare a mobile phase consisting of a gradient of Solvent A (Water with 0.1% formic acid) and Solvent B (Acetonitrile with 0.1% formic acid). A typical gradient might be:
 - 0-5 min: 95% A, 5% B
 - 5-20 min: Gradient to 50% A, 50% B
 - 20-25 min: Gradient to 5% A, 95% B
 - 25-30 min: Hold at 5% A, 95% B
 - 30-35 min: Return to 95% A, 5% B
- Standard and Sample Preparation:
 - Prepare a stock solution of the **Quercetin-13C3** sample in methanol or DMSO at a concentration of approximately 1 mg/mL.
 - Prepare a series of working standards of the quercetin reference standard in the same solvent.
- Chromatographic Conditions:
 - Column Temperature: 30°C
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 10 µL
 - Detection Wavelength: 370 nm

- Analysis: Inject the standard solutions and the sample solution into the HPLC system.
- Data Processing: The purity is calculated by the area normalization method, where the peak area of **Quercetin-13C3** is expressed as a percentage of the total peak area of all components in the chromatogram.

Determination of Isotopic Enrichment by Mass Spectrometry (MS)

Objective: To determine the percentage of ^{13}C atoms incorporated into the **Quercetin-13C3** molecule.

Instrumentation:

- Liquid Chromatography-Mass Spectrometry (LC-MS) system, preferably with a high-resolution mass analyzer (e.g., TOF, Orbitrap).

Reagents:

- Solvents for LC as described in the HPLC protocol.
- **Quercetin-13C3** sample.

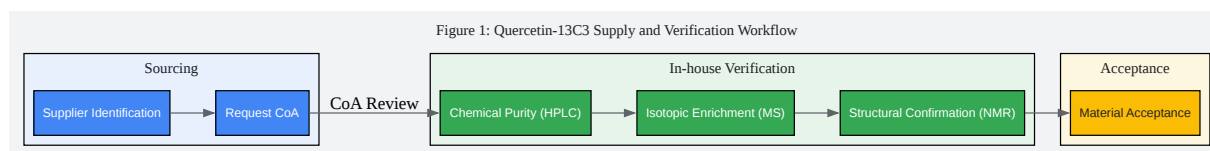
Procedure:

- Sample Infusion or LC-MS Analysis:
 - The **Quercetin-13C3** sample, dissolved in a suitable solvent, is introduced into the mass spectrometer either by direct infusion or via an LC system to separate it from any potential interferences.
- Mass Spectrometry Parameters:
 - Ionization Mode: Electrospray Ionization (ESI), typically in negative mode for flavonoids.
 - Mass Range: Scan a mass range that includes the molecular ions of unlabeled quercetin ($[\text{M}-\text{H}]^-$ at m/z 301.03) and **Quercetin-13C3** ($[\text{M}-\text{H}]^-$ at m/z 304.04).

- Resolution: Set to a high resolution to clearly distinguish between the different isotopologues.
- Data Acquisition: Acquire the mass spectrum of the sample.
- Data Analysis:
 - The isotopic enrichment is calculated by comparing the intensity of the ion peak corresponding to **Quercetin-13C3** (M+3) with the sum of intensities of all relevant isotopologue peaks (M, M+1, M+2, M+3, etc.).
 - Corrections for the natural abundance of ^{13}C in the unlabeled portion of the molecule and in the reagents may be applied for higher accuracy. The formula for calculating atom percent enrichment is: $\text{Atom } \% ^{13}\text{C} = [(\text{Sum of intensities of labeled peaks}) / (\text{Sum of intensities of all isotopic peaks})] \times 100$

Visualizations

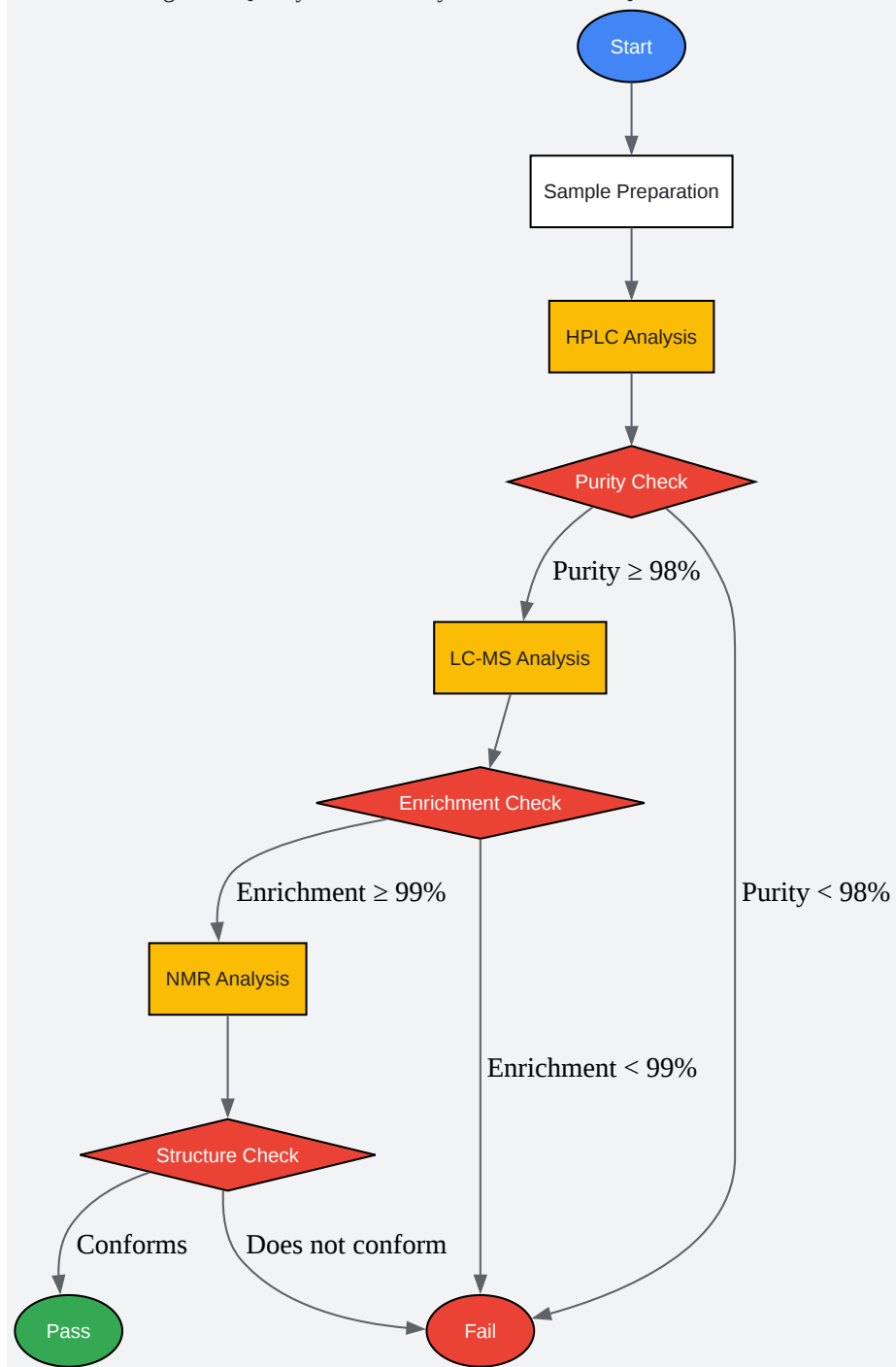
The following diagrams illustrate key processes and relationships relevant to the sourcing and analysis of **Quercetin-13C3**.



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Caption: **Quercetin-13C3** Supply and Verification Workflow

Figure 2: Quality Control Analysis Workflow for Quercetin-13C3



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Caption: Quality Control Analysis Workflow for **Quercetin-13C3**

This guide provides a foundational understanding for the procurement and quality assessment of **Quercetin-13C3**. For specific applications, further validation of these methods may be

required to meet regulatory or experimental criteria. Always refer to the supplier-specific Certificate of Analysis for lot-specific data.

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